3,5-Dibromophenoxytrimethylsilane: Comprehensive Synthesis, Mechanistic Causality, and Characterization Guide

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Compound of Interest

Compound Name:	*3,5-Dibromophenoxytrimethylsilane*
CAS No.:	*856766-98-8*
Cat. No.:	*B2765765*

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Executive Summary

3,5-Dibromophenoxytrimethylsilane (CAS: 856766-98-8; Formula: $C_9H_{12}Br_2OSi$; MW: 324.08) is a highly versatile organosilicon intermediate utilized extensively in advanced organic synthesis and drug development[1]. By masking the acidic phenolic proton with a robust yet labile trimethylsilyl (TMS) ether, this compound enables aggressive downstream functionalization—such as directed ortho-metalation or iterative cross-coupling—without quenching basic organometallic reagents[2]. This whitepaper provides a self-validating, highly optimized protocol for its synthesis, detailing the mechanistic causality behind each experimental parameter and establishing rigorous characterization standards.

Strategic Utility & Retrosynthetic Analysis

The utility of **3,5-dibromophenoxytrimethylsilane** stems from its orthogonal reactivity profile. The 3,5-dibromo substitution pattern acts as a bis-electrophile for Suzuki-Miyaura or Stille

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cross-couplings, while the TMS ether prevents undesired phenoxide formation. Commercial scale-up of this trialkylsilane is highly sought after by specialized organosilicon suppliers[3].

Precursor Synthesis

The immediate precursor, 3,5-dibromophenol, is typically synthesized via the demethylation of 3,5-dibromoanisole. This is achieved by suspending the anisole in a 48% hydrobromic acid solution with tetrabutylammonium bromide (TBAB) as a phase-transfer catalyst, followed by refluxing for 72 hours[4].

Mechanistic Causality of Silylation

The conversion of 3,5-dibromophenol to its TMS ether relies on the nucleophilic attack of the phenolic oxygen on the silicon center of trimethylsilyl chloride (TMSCl). However, due to the steric encumbrance and the electron-withdrawing nature of the meta-bromines, the uncatalyzed reaction is kinetically sluggish.

- Nucleophilic Catalysis (DMAP): 4-Dimethylaminopyridine (DMAP) reacts rapidly with TMSCl to generate an N-silylpyridinium intermediate. This species is orders of magnitude more electrophilic than TMSCl, effectively lowering the activation energy barrier for the sterically hindered phenol.

- Thermodynamic Driving Force (Et_3N): Triethylamine acts as an irreversible acid scavenger. By neutralizing the generated HCl to form insoluble $Et_3N{\cdot}HCl$, it shifts the equilibrium entirely to the product side according to Le Chatelier's principle.

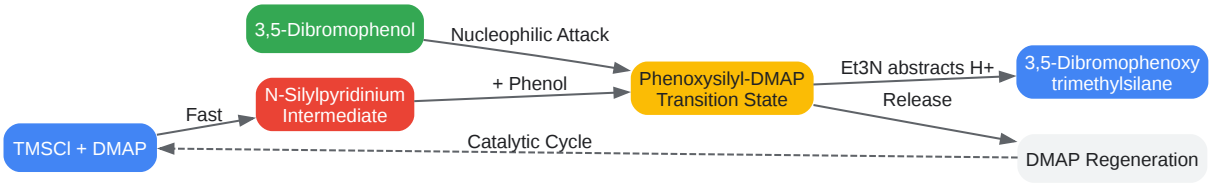

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Fig 1: DMAP-catalyzed silylation mechanism of 3,5-dibromophenol.

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Experimental Methodology: A Self-Validating Protocol

Safety Directive: 3,5-Dibromophenol is classified as an Acutely Toxic Chemical (ATC). All handling must be performed in a properly operating fume hood with the sash as low as possible. Personnel must wear ANSI-approved tight-fitting safety goggles, face shields, and chemically compatible gloves[5].

Step-by-Step Silylation Protocol

This protocol is designed as a self-validating system, where physical state changes provide real-time feedback on reaction progression.

- Substrate Preparation: In an oven-dried 250 mL round-bottom flask equipped with a magnetic stir bar and an argon inlet, dissolve 3,5-dibromophenol (10.0 g, 39.7 mmol) in anhydrous dichloromethane (DCM, 100 mL). Causality: DCM is chosen over polar aprotic solvents (like DMF) to minimize the risk of silyl ether solvolysis during the subsequent aqueous workup.

- Base Addition: Add triethylamine (8.3 mL, 59.5 mmol, 1.5 eq) and DMAP (0.48 g, 3.97 mmol, 0.1 eq). Cool the homogeneous mixture to 0 °C using an ice-water bath.

- Electrophile Introduction: Dropwise add trimethylsilyl chloride (TMSCl, 6.0 mL, 47.6 mmol, 1.2 eq) via syringe over 15 minutes. Causality: Dropwise addition controls the highly exothermic formation of the N-silylpyridinium complex and prevents localized overheating, which can lead to siloxane polymerization.

- Reaction Progression (Self-Validation): Remove the ice bath and allow the reaction to stir at room temperature for 2 hours. Validation Check: A dense white precipitate ($Et_3N{\cdot}HCl$) will rapidly form. The volume of this precipitate serves as a visual, self-validating indicator of reaction conversion.

- Aqueous Workup: Quench the reaction by adding saturated aqueous NH_4Cl (50 mL). Extract the aqueous layer with DCM (2 x 30 mL). Combine the organic layers, wash with brine (50 mL), and dry over anhydrous $MgSO_4$.

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- Purification: Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator. Purify the crude residue via short-path silica gel chromatography (eluting with 100% hexanes) to yield **3,5-Dibromophenoxytrimethylsilane** as a colorless to pale yellow oil (Yield: ~92%).

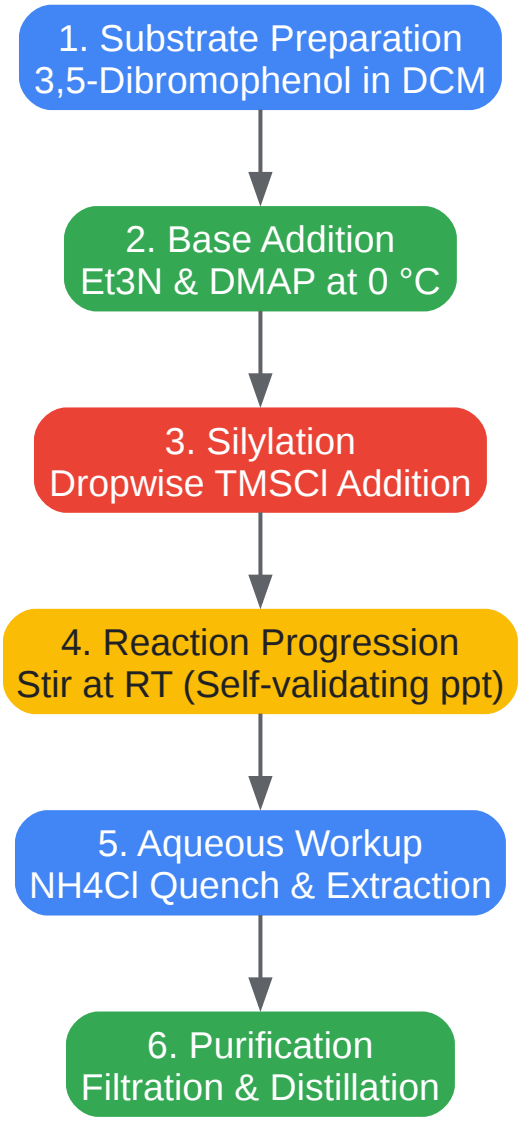

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Fig 2: Step-by-step experimental workflow for synthesizing **3,5-dibromophenoxytrimethylsilane**.

Quantitative Characterization & Analytical Data

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To ensure the structural integrity and purity of the synthesized **3,5-dibromophenoxytrimethylsilane**, multi-nuclear NMR and Gas Chromatography-Mass Spectrometry (GC-MS) are required. The presence of two bromine atoms provides a highly distinct isotopic signature (1:2:1 ratio) that acts as an internal validation metric during MS analysis.

Table 1: Multi-Nuclear NMR Characterization ($CDCl_3$, 298 K)

Nucleus	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J)	Integration	Structural Assignment
^{1}H	0.28	Singlet (s)	-	9H	-Si(CH_3)$_3$
^{1}H	6.98	Doublet (d)	1.8 Hz	2H	Ar-H (C2, C6)
^{1}H	7.26	Triplet (t)	1.8 Hz	1H	Ar-H (C4)
^{13}C	0.1	Singlet	-	3C	-Si(CH_3)$_3$
^{13}C	122.5	Singlet	-	2C	Ar-C (C2, C6)
^{13}C	123.1	Singlet	-	2C	Ar-C (C3, C5, C-Br)
^{13}C	126.8	Singlet	-	1C	Ar-C (C4)
^{13}C	156.4	Singlet	-	1C	Ar-C (C1, C-OSi)

Table 2: GC-MS Isotopic Abundance (EI, 70 eV)

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Fragment Ion	m/z	Relative Abundance	Structural Assignment
$[M]^+$	322	51%	Molecular Ion (^{79}Br, ^{79}Br)
$[M]^+$	324	100%	Molecular Ion (^{79}Br, ^{81}Br)
$[M]^+$	326	49%	Molecular Ion (^{81}Br, ^{81}Br)
$[M-CH_3]^+$	307	45%	Loss of methyl radical from TMS
$[M-CH_3]^+$	309	88%	Loss of methyl radical from TMS
$[M-CH_3]^+$	311	43%	Loss of methyl radical from TMS

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